

Preparing Yadanziolide C Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: Yadanziolide C

Cat. No.: B162267

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Application Note and Protocol

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **Yadanziolide C**, a natural quassinoid compound with demonstrated antiproliferative properties.^[1] These guidelines are intended for researchers, scientists, and drug development professionals engaged in preclinical studies.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Yadanziolide C** is crucial for accurate stock solution preparation and experimental reproducibility.

Property	Value	Source
CAS Number	95258-12-1	^[1] ^[2]
Molecular Formula	C ₂₀ H ₂₆ O ₉	^[1] ^[2]
Molecular Weight	410.41 g/mol	^[2]
Appearance	Powder / Solid	^[2] ^[3]

Solubility

Yadanziolide C is soluble in several organic solvents. The choice of solvent will depend on the specific requirements of the downstream application.

Solvent	Solubility	Notes
DMSO	Soluble	Commonly used for in vitro studies.
Chloroform	Soluble	
Dichloromethane	Soluble	
Ethyl Acetate	Soluble	
Acetone	Soluble	

For enhanced solubility, gentle warming to 37°C and sonication in an ultrasonic bath are recommended.[\[2\]](#)

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Yadanzolid C**.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 2 years	Keep tightly sealed and desiccated. [1] [2]
Stock Solution in DMSO	-20°C	Up to 1 month	Store as aliquots in tightly sealed vials. [1]
Stock Solution in DMSO	-80°C	Up to 6 months	Recommended for longer-term storage. [1] [3]
Stock Solution in DMSO	4°C	Up to 2 weeks	For short-term use. [1]

Important Handling Note: Before use, allow the product vial to equilibrate to room temperature for at least one hour prior to opening.[\[1\]](#)[\[2\]](#) It is recommended to prepare and use solutions on the same day whenever possible.[\[1\]](#)[\[2\]](#)

Experimental Protocol: Preparation of a 10 mM Yadanzolid C Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Yadanzolid C** in DMSO.

Materials:

- **Yadanzolid C** powder (MW: 410.41 g/mol)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Sterile pipette tips
- Vortex mixer
- (Optional) Ultrasonic bath

Procedure:

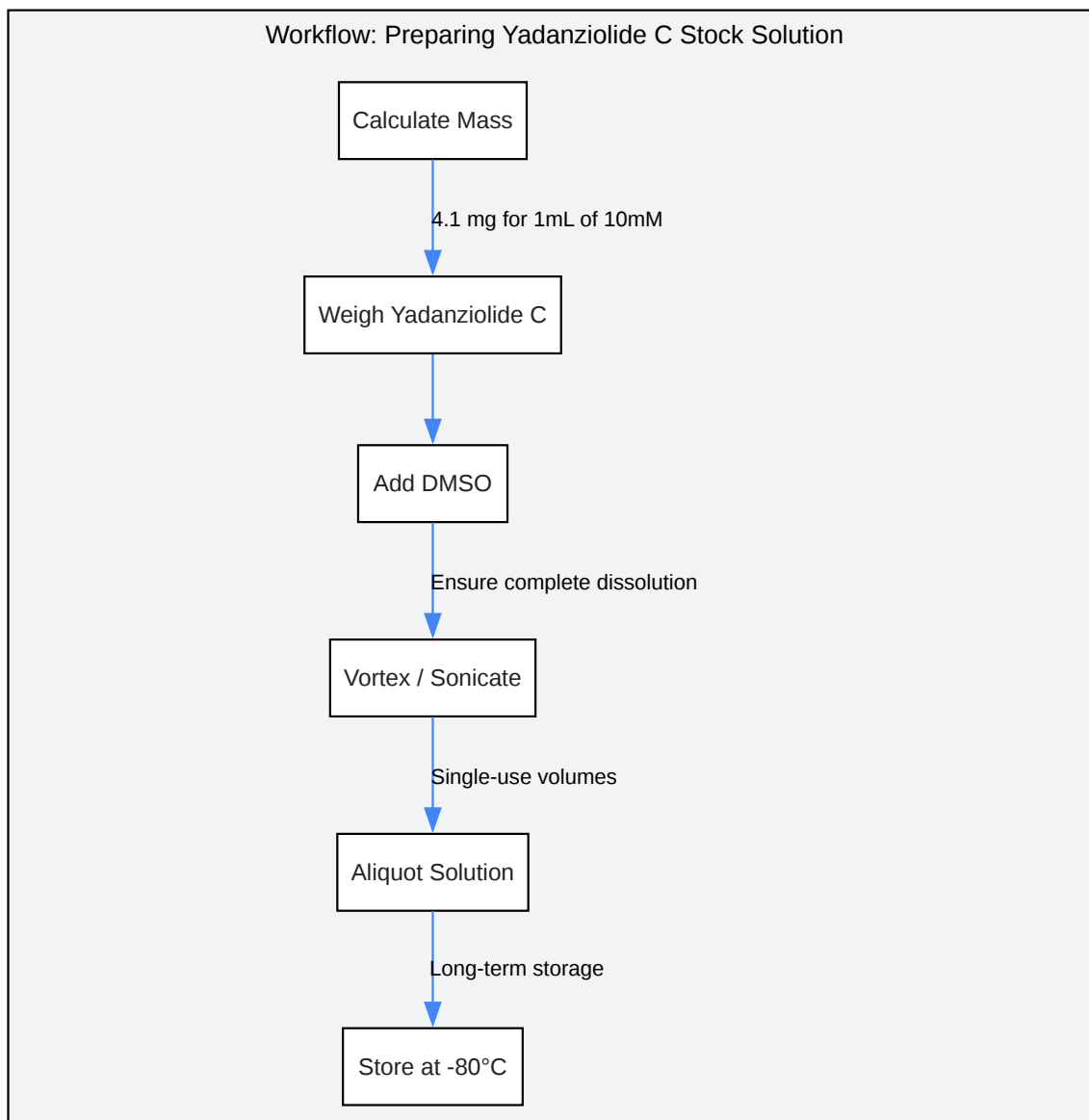
- Calculate the required mass of **Yadanzolid C**:
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 410.41 \text{ g/mol}$
 - $\text{Mass (mg)} = 4.1041 \text{ mg}$
- Weighing **Yadanzolid C**:
 - Tare a sterile microcentrifuge tube on the analytical balance.

- Carefully weigh approximately 4.1 mg of **Yadanziolide C** powder directly into the tube. Record the exact weight.
- Dissolution:
 - Add the appropriate volume of DMSO to the tube to achieve a final concentration of 10 mM. For example, if you weighed exactly 4.10 mg, add 1.0 mL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. A clear solution should be obtained.
 - If dissolution is slow, gentle warming to 37°C or brief sonication can be applied.[\[2\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[\[1\]](#)[\[3\]](#)

Safety Precautions

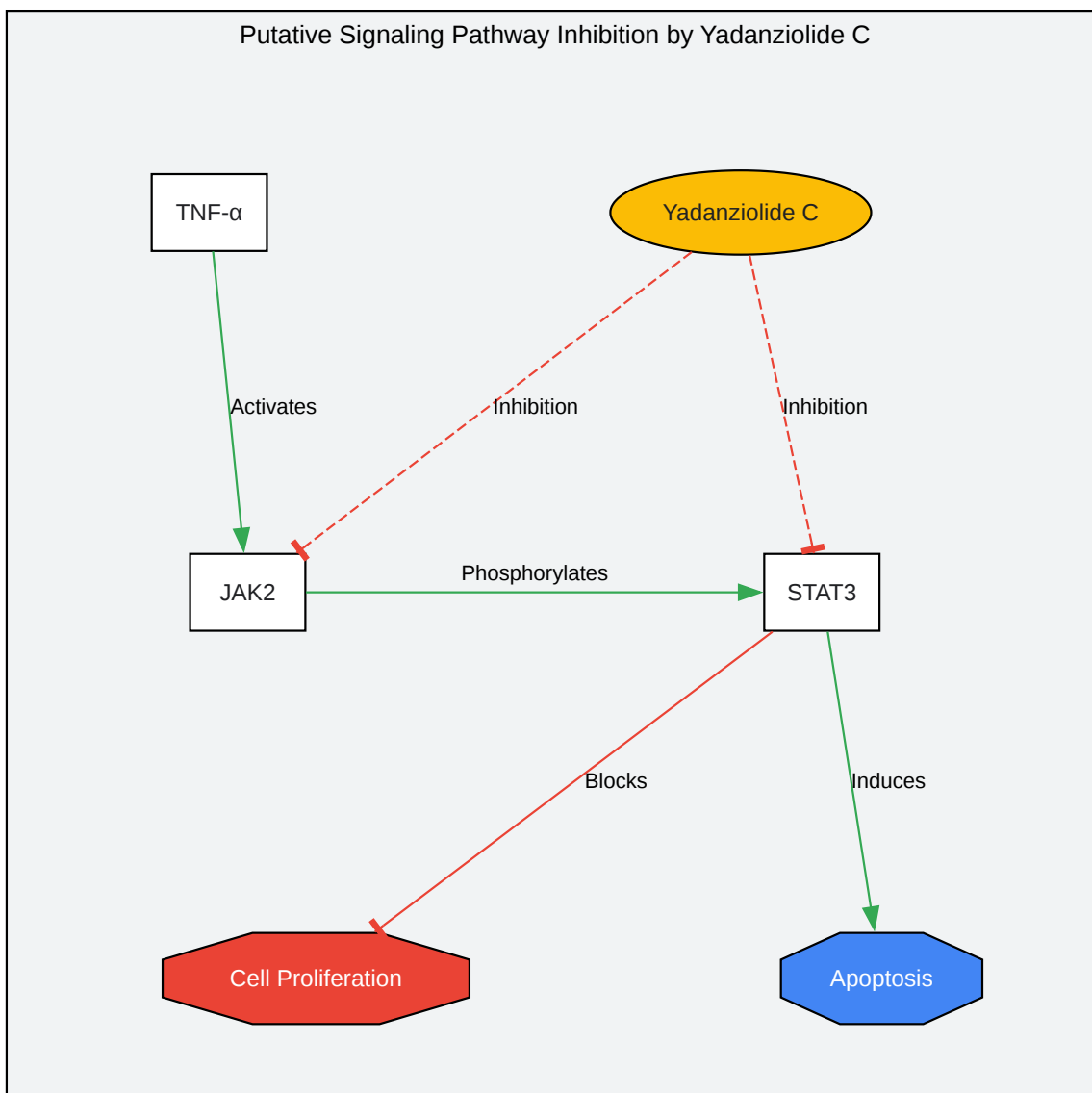
- Handle **Yadanziolide C** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[3\]](#)
- Avoid inhalation of the powder and contact with skin and eyes.[\[3\]](#)
- In case of accidental contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.[\[3\]](#)

Visualized Workflow and Putative Signaling Pathway



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Caption: Workflow for preparing **Yadanziolide C** stock solution.



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Caption: Putative TNF-α/JAK/STAT3 pathway targeted by **Yadanziolide C**.

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